

o-Cresolsulfonphthalein: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Cresol red*

Cat. No.: *B154985*

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An in-depth exploration of the synonyms, properties, and multifaceted applications of o-cresolsulfonphthalein, commonly known as **Cresol Red**, in scientific research and development.

Introduction

o-Cresolsulfonphthalein, a member of the triphenylmethane dye family, is a versatile chemical compound widely recognized in the scientific community by its common name, **Cresol Red**.^[1] This technical guide provides a comprehensive overview of its synonyms, chemical properties, and diverse applications, with a particular focus on its utility for researchers, scientists, and professionals in drug development. Detailed experimental protocols and visual workflows are presented to facilitate its practical implementation in a laboratory setting.

Synonyms and Related Terms

o-Cresolsulfonphthalein is known by a variety of names in scientific literature and commercial products. A clear understanding of these synonyms is crucial for comprehensive literature searches and accurate identification of the compound.

- Common Name: **Cresol Red**^[2]
- Systematic IUPAC Name: 4-[3-(4-hydroxy-3-methylphenyl)-1,1-dioxo-2,1λ⁶-benzoxathiol-3-yl]-2-methylphenol^[2]

- Other Synonyms: o-**Cresol Red**, Cresolsulfophthalein, o-Cresolsulfonephthalein, 3',3''-Dimethylphenolsulfonephthalein, Phenol, 4,4'-(1,1-dioxido-3H-2,1-benzoxathiol-3-ylidene)bis[2-methyl-[\[2\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for o-cresolsulfonphthalein is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	1733-12-6	[1] [2] [3]
Molecular Formula	C ₂₁ H ₁₈ O ₅ S	[2] [3]
Molecular Weight	382.43 g/mol	[1] [2] [3]
Appearance	Reddish-brown crystalline powder	[4] [5]
Melting Point	290 °C	[6] [7]
pH Range (Acidic)	0.2 (Red) - 1.8 (Yellow)	[4] [6] [8]
pH Range (Alkaline)	7.2 (Yellow) - 8.8 (Reddish-purple/Violet)	[6] [9] [10] [11]
Solubility	Soluble in alcohol and dilute alkali hydroxide solution; sparingly soluble in water.	[4] [12] [13]

Applications in Research and Drug Development

Cresol Red's distinct pH-dependent color changes and its compatibility with biological molecules make it a valuable tool in various scientific disciplines.

pH Indicator

The most common application of **Cresol Red** is as a pH indicator.[\[9\]](#) It exhibits two distinct pH transition ranges, making it suitable for a variety of titrations and for monitoring the pH of solutions.[\[6\]](#)[\[8\]](#) In its acidic range (pH 0.2-1.8), it transitions from red to yellow, while in its

alkaline range (pH 7.2-8.8), it changes from yellow to a reddish-purple or violet color.[4][6][8][10][11]

Molecular Biology

In molecular biology, **Cresol Red** serves as a tracking dye in both agarose and polyacrylamide gel electrophoresis for the visualization of nucleic acids (DNA, RNA) and proteins.[1][6][14][15] In a 1% agarose gel, it migrates at a rate comparable to a DNA fragment of approximately 125 base pairs.[1][14] A significant advantage of **Cresol Red** over other tracking dyes is that it generally does not inhibit Taq polymerase, allowing it to be included directly in PCR master mixes.[1][9]

Isothermal Nucleic Acid Amplification

Cresol Red is utilized as a visual indicator in colorimetric isothermal amplification techniques, such as Loop-Mediated Isothermal Amplification (LAMP) and Isothermal Multiple-Self-Matching-Initiated Amplification (IMSA).[9][16][17][18] During amplification, the generation of protons leads to a decrease in pH, causing the **Cresol Red** in the reaction mixture to change color from red to yellow, providing a simple, naked-eye detection of a positive reaction.[16][17]

Urease Activity Detection

Cresol Red can be used in combination with lead acetate for the detection of urease activity following polyacrylamide gel electrophoresis (PAGE).[3][10] While less common than phenol red in standard urease broths, its color change can indicate the alkalization of the medium due to ammonia production from urea hydrolysis.[19][20][21]

Measurement of Drug Hydrophobicity

The hydrophobicity of a therapeutic drug is a critical parameter in drug development. **Cresol Red** has been employed in methods to measure this property, although specific, standardized protocols are not widely published.[22]

Experimental Protocols

This section provides detailed methodologies for some of the key applications of o-cresolsulfonphthalein.

Protocol 1: Preparation of Cresol Red Indicator Solution

This protocol outlines the preparation of a standard **Cresol Red** solution for use as a pH indicator.

Materials:

- o-Cresolsulfonphthalein (**Cresol Red**)
- Sodium hydroxide (NaOH), 0.1M solution
- Ethanol, 95%
- Distilled water

Procedure:

- Weigh 0.1 g of **Cresol Red** powder.
- In a 100 mL volumetric flask, combine 2.65 mL of 0.1M NaOH solution and 20 mL of 95% ethanol.
- Add the 0.1 g of **Cresol Red** to the flask and mix until dissolved.
- Add distilled water to bring the final volume to 100 mL.
- Store the solution at room temperature.

Protocol 2: 5X Direct-Loading PCR Buffer with Cresol Red

This protocol, adapted from Carlson (n.d.), describes the preparation of a 5X PCR loading buffer that includes **Cresol Red**, allowing for direct loading of PCR products onto an agarose gel.^[9]

Materials:

- Sucrose

- Magnesium chloride hexahydrate ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$), 1M solution
- Potassium chloride (KCl), 1M solution
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$), 1M solution
- Tris-Cl, pH 9.0, 1M solution
- o-Cresolsulfonphthalein (**Cresol Red**)
- IGEPAL CA-630 (or equivalent non-ionic detergent), 10% solution
- Distilled water
- 0.22 μm filter

Procedure:

- In a suitable container, dissolve 3 g of sucrose in 5 mL of distilled water.
- Add the following reagents in the specified order:
 - 150 μL of 1M $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$
 - 500 μL of 1M KCl
 - 400 μL of 1M $(\text{NH}_4)_2\text{SO}_4$
 - 500 μL of 1M Tris-Cl, pH 9.0
- Add 0.003 g of **Cresol Red** and mix until dissolved.
- Add 250 μL of 10% IGEPAL CA-630.
- Mix the solution thoroughly and perform a brief centrifugation to collect all droplets.
- Adjust the final volume to 10 mL with distilled water.
- Sterilize the buffer by passing it through a 0.22 μm filter.

- Aliquot and store at -20°C. For use, add 4 µL of the 5X buffer to a 20 µL PCR reaction.[9]

Protocol 3: Colorimetric Isothermal Multiple-Self-Matching-Initiated Amplification (IMSA) for Porcine Circovirus 3 (PCV3) Detection

This protocol is based on the method described by Gou et al. (2020) for the visual detection of PCV3 DNA using **Cresol Red**.[\[16\]](#)

Materials:

- Ammonium sulfate ((NH₄)₂SO₄)
- Potassium chloride (KCl)
- Magnesium sulfate (MgSO₄)
- Tween-20
- o-Cresolsulfonphthalein (**Cresol Red**)
- dNTPs
- Bst WarmStart DNA Polymerase
- Potassium hydroxide (KOH), 100 mM
- IMSA primers (SteF/SteR, FIT/RIT, DsF/DsR) for PCV3
- DNA template

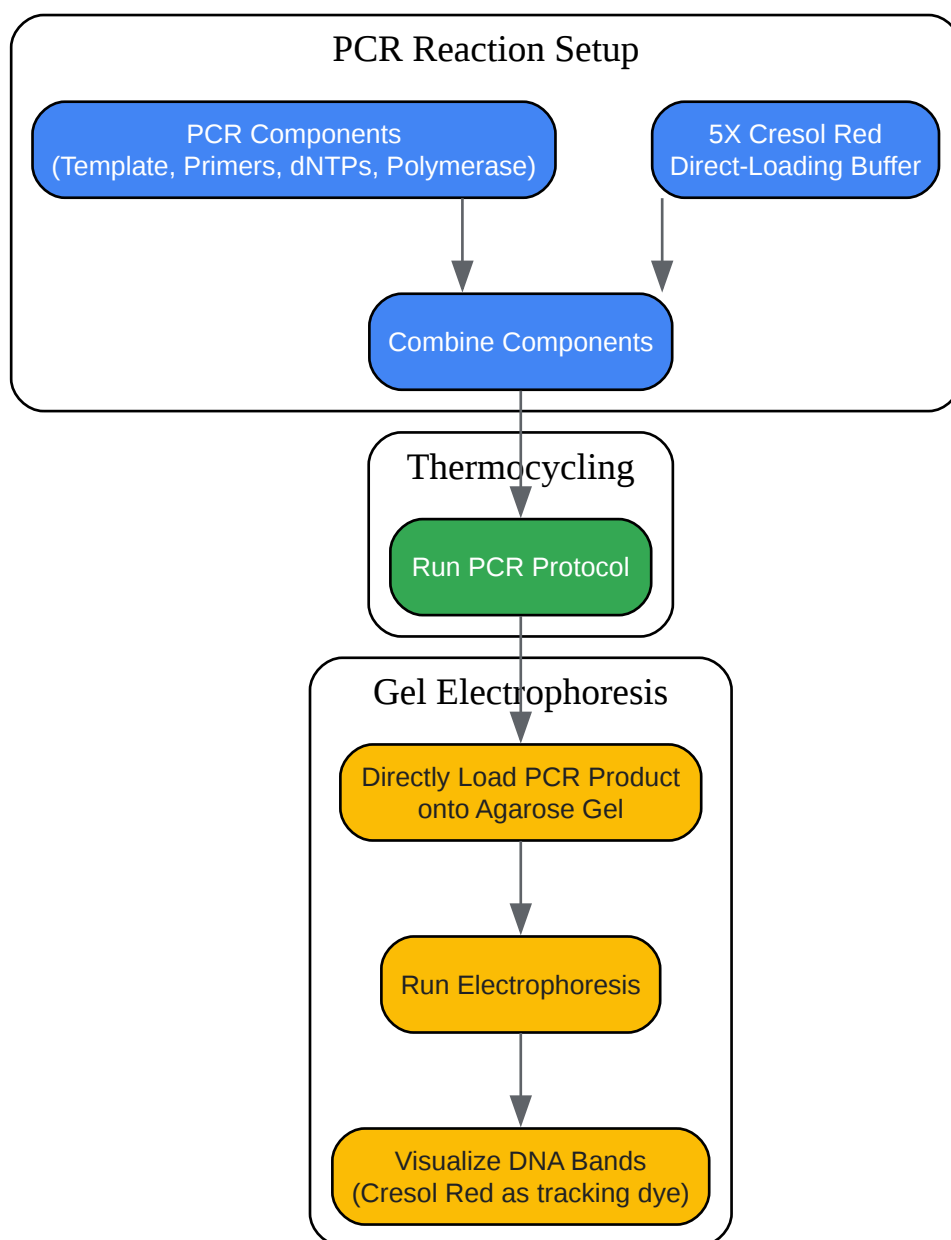
Procedure:

- Prepare the colorimetric IMSA reaction mixture containing:
 - 10 mM (NH₄)₂SO₄
 - 10 mM KCl

- 8 mM MgSO₄
- 0.1% v/v Tween-20
- 16 mM **Cresol Red**
- 0.8 mM dNTPs
- 8 U Bst WarmStart DNA Polymerase
- Adjust the pH of the mixture to 9.0 using 100 mM KOH.
- Add the IMSA primers to the following final concentrations:
 - 1.6 μM SteF/SteR
 - 0.8 μM FIT/RIT
 - 0.2 μM DsF/DsR
- Add the DNA template to the reaction mixture.
- Incubate the reaction tubes at 63°C for 60 minutes.
- Observe the color change. A positive result (presence of PCV3 DNA) is indicated by a color change from red to yellow. A negative result will remain red.[\[16\]](#)

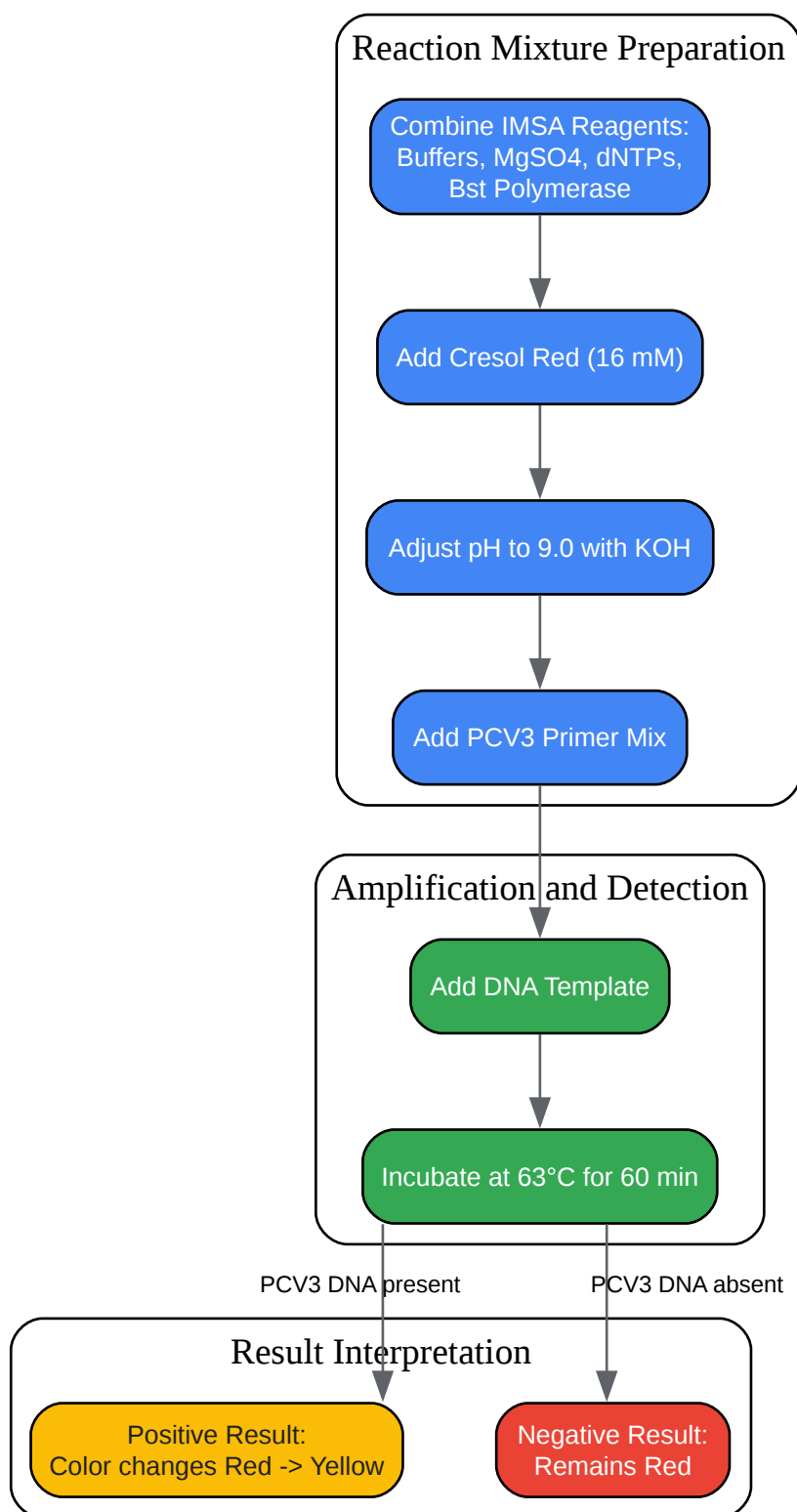
Visualizations

The following diagrams illustrate the workflows for key experimental procedures involving o-cresolsulfonphthalein.



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Figure 1: Workflow for PCR with **Cresol Red** Direct-Loading Buffer.



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Figure 2: Workflow for Colorimetric IMSA using **Cresol Red**.

Conclusion

o-Cresolsulfonphthalein, or **Cresol Red**, is a chemical of significant utility in research and development. Its well-defined properties as a pH indicator, coupled with its advantageous applications in molecular biology and diagnostics, make it an indispensable tool. The detailed protocols and workflows provided in this guide are intended to equip researchers and drug development professionals with the practical knowledge to effectively utilize **Cresol Red** in their laboratory endeavors. As research methodologies continue to evolve, the versatility of **Cresol Red** suggests its continued importance in various scientific applications. the versatility of **Cresol Red** suggests its continued importance in various scientific applications.

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